Proper Disposal Procedures: N-[N-(Chloroacetyl)-DL-leucyl]glycine

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*N-[N-(Chloroacetyl)-DL-leucyl]glycine*
CAS No.:	*94088-96-7*
Cat. No.:	*B11974825*

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Executive Summary & Chemical Identification

N-[N-(Chloroacetyl)-DL-leucyl]glycine (CAS: 94088-96-7) is a chloroacetylated dipeptide derivative.[1] Unlike standard peptides, the presence of the chloroacetyl group (

) renders this compound an alkylating agent. It functions as a "warhead," designed to react irreversibly with nucleophiles (specifically sulfhydryl groups on cysteine residues) to form stable thioether bonds.

Critical Safety Warning: Do not treat this substance as a benign biological peptide. It possesses electrophilic reactivity capable of modifying proteins and DNA. Disposal must follow protocols for halogenated organic compounds or alkylating agents, not general biological waste.

Chemical Profile

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Property	Data
Chemical Name	N-[N-(Chloroacetyl)-DL-leucyl]glycine
CAS Number	94088-96-7
Molecular Formula	
Molecular Weight	~264.71 g/mol
Hazard Class	Irritant / Alkylating Agent
Reactivity	Electrophilic; reacts with thiols (R-SH) and amines ( ).[1][2]
Solubility	Soluble in organic solvents (DMF, DMSO); limited solubility in water.

Hazard Mechanism & Safety Logic

To handle this chemical safely, one must understand why it is hazardous.

- Mechanism of Toxicity: The chloroacetyl moiety is susceptible to nucleophilic attack (reaction). Upon contact with skin or mucous membranes, it can alkylate cellular proteins, leading to contact dermatitis, sensitization, or cytotoxicity.
- Stability: The carbon-chlorine bond is stable at neutral pH but hydrolyzes slowly in basic conditions or rapidly in the presence of strong nucleophiles (thiosulfate, mercaptans).

Self-Validating Safety Rule:If the waste solution still smells acrid or retains the ability to alkylate 4-(p-nitrobenzyl)pyridine (a colorimetric test for alkylating agents), it is not neutralized.

Pre-Disposal Handling & Segregation

Before disposal, waste must be segregated to prevent incompatible reactions.

- Solid Waste: Collect in yellow or red hazardous waste bags (depending on facility color codes for chemical vs. biohazard). Do not use standard trash.

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- Liquid Waste: Segregate into Halogenated Organic Waste containers.
  - Why? Even though the chlorine content is low by weight, mixing it with non-halogenated solvents can contaminate large volumes of fuel-blending waste streams, increasing disposal costs and compliance risks.

Detailed Disposal Protocols

Protocol A: Solid Waste (Expired Powder, Contaminated Debris)

Applicability: Expired vials, weigh boats, contaminated gloves, and paper towels.

- Containment: Place the solid material inside a clear, sealable polyethylene bag (secondary containment).
- Labeling: Affix a hazardous waste label.
  - Constituents: "**N-[N-(Chloroacetyl)-DL-leucyl]glycine**"[1][3][4]
  - Hazards: "Toxic," "Irritant," "Halogenated."
- Disposal: Transfer to the facility's Solid Chemical Waste drum.

Protocol B: Liquid Waste (Reaction Mixtures, HPLC Effluent)

Applicability: Solutions in DMF, DMSO, or Acetonitrile.

- Segregation: Pour into a carboy designated for Halogenated Solvents.
- pH Check: Ensure the waste stream is not acidic (pH < 4) if mixing with other organics to prevent gas generation.
- Cap & Store: Keep tightly capped in a ventilated cabinet until pickup.

Protocol C: Chemical Deactivation (The "Expert" Method)

Context: For large quantities (>5g) or high-concentration stock solutions, chemical deactivation is recommended to neutralize the alkylating potential before the waste leaves your bench.

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Principle: React the chloroacetyl group with a "sacrificial" nucleophile (Sodium Thiosulfate) to convert the reactive alkyl chloride into a non-toxic thiosulfate ester.

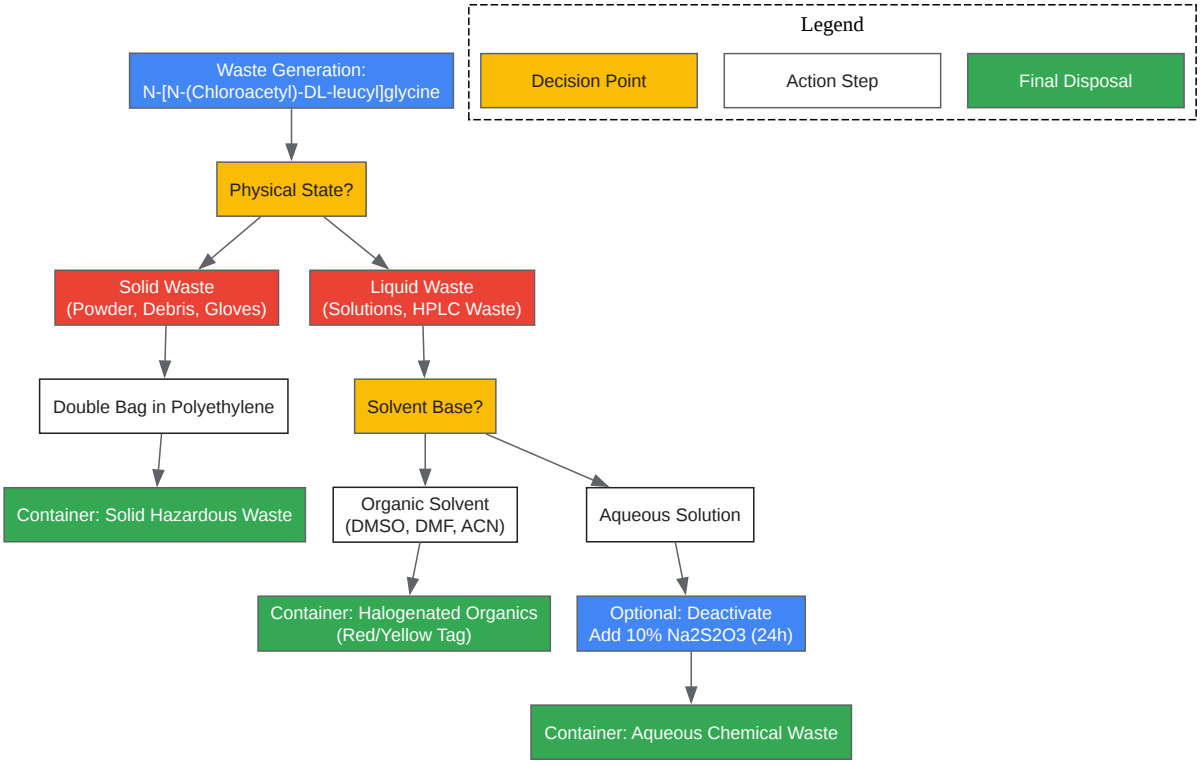
Step-by-Step Deactivation Procedure:

- Preparation: Prepare a 10% Sodium Thiosulfate (

) aqueous solution.
- Mixing: Slowly add the thiosulfate solution to the chloroacetyl waste in a 2:1 molar excess relative to the peptide.
- Reaction: Stir at room temperature for 24 hours.
  - Field Insight: The reaction is slow at neutral pH. Adjusting pH to ~8.0 with Sodium Bicarbonate accelerates the process.
- Verification: The solution is now chemically deactivated but still contains organic carbon.
- Final Disposal: Dispose of the deactivated mixture into the Aqueous Chemical Waste stream (do not pour down the drain unless explicitly permitted by local EHS).

Waste Stream Decision Tree (Visualization)

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Caption: Operational decision tree for segregating chloroacetylated peptide waste based on physical state and solvent composition.

Emergency Procedures

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Scenario	Immediate Action	Cleanup Protocol
Powder Spill	Evacuate area if dust is airborne. Don N95 mask/respirator.	Cover with wet paper towels to prevent dust. Scoop into hazardous waste bag. Wash area with soap and water.[5]
Liquid Spill	Absorb with vermiculite or spill pads.	Collect absorbent into a sealed bag. Treat surface with 10% sodium thiosulfate to neutralize residues.
Skin Contact	IMMEDIATE: Wash with soap & water for 15 min.[5]	Do not use ethanol (may increase absorption). Seek medical attention if irritation persists.

References

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- To cite this document: BenchChem. [Proper Disposal Procedures: N-[N-(Chloroacetyl)-DL-leucyl]glycine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11974825/docs#proper-disposal-procedures-n-n-chloroacetyl-dl-leucyl-glycine]

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